

A Technical Guide to the Physicochemical Characterization of 4-(Piperidin-1-yl)benzaldehyde

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Compound of Interest

Compound Name: 4-(Piperidin-1-yl)benzaldehyde

Cat. No.: B083096

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Introduction

4-(Piperidin-1-yl)benzaldehyde, a substituted aromatic aldehyde, serves as a crucial building block in synthetic organic chemistry. Its utility is particularly notable in the development of novel therapeutic agents and functional materials. The compound is a reactant for the synthesis of anti-inflammatory agents, piperidine-incorporated α -aminophosphonates with antibacterial properties, and fluorophores for monitoring polymerization processes^{[1][2]}. Given its role in these sensitive applications, verifying the identity and purity of **4-(Piperidin-1-yl)benzaldehyde** is a prerequisite for its use in any research or development setting.

The physical properties of a compound, namely its appearance and melting point, are fundamental indicators of its identity and purity. A deviation from the expected appearance can signify degradation or the presence of impurities, while the melting point provides a quantitative measure of purity. Pure crystalline substances exhibit a sharp, well-defined melting point, whereas impure samples melt over a broader range and at a lower temperature—a phenomenon known as melting point depression^{[3][4][5]}.

This guide provides an in-depth analysis of the appearance and melting point of **4-(Piperidin-1-yl)benzaldehyde**. It outlines authoritative protocols for their determination, explains the scientific principles behind the experimental choices, and offers a framework for the consistent and reliable characterization of this important chemical intermediate.

Physicochemical Properties Summary

The key identifying properties of **4-(Piperidin-1-yl)benzaldehyde** are summarized below. This data is aggregated from various chemical suppliers and databases, representing a consensus of the compound's expected characteristics.

Property	Value	Source(s)
CAS Number	10338-57-5	[1][3][6]
Molecular Formula	C ₁₂ H ₁₅ NO	[2][3][6]
Molecular Weight	189.25 g/mol	[2][3][6]
Appearance	White to light yellow or light orange powder/crystals	[6]
Melting Point	61-65 °C	[3][6]

Part 1: Analysis of Physical Appearance

Expected Appearance

Commercially available **4-(Piperidin-1-yl)benzaldehyde** is typically described as a solid that can range in color from white to light yellow or even light orange[6]. It may be supplied as a crystalline powder or as distinct crystals[1][6].

Causality of Appearance Variation

The observed variation in color and form is not arbitrary and provides crucial information about the sample's history and purity.

- **Purity:** A highly pure sample is expected to be white or off-white. The presence of yellow or orange hues can indicate the presence of chromophoric (color-bearing) impurities. These impurities may arise from the synthesis process, such as residual starting materials or by-products, or from degradation due to improper storage (e.g., exposure to air or light), as the aldehyde functional group is susceptible to oxidation.

- **Crystallization Conditions:** The physical form—a fine powder versus larger crystals—is determined by the final purification step, typically recrystallization[6][7]. The principle of recrystallization is based on the differential solubility of the compound and impurities in a solvent at different temperatures[7]. A slow cooling process allows for the formation of a well-ordered crystal lattice that excludes impurities, resulting in larger, more defined crystals and higher purity[7][8]. Rapid precipitation, on the other hand, leads to the formation of a fine powder which may trap impurities within the solid matrix. One synthesis protocol specifies recrystallization from methanol to afford yellow crystals, indicating the expected appearance of a purified product[1][2].

Protocol for Visual Inspection

A standardized visual inspection is the first line of analysis for any incoming chemical sample. This non-destructive test provides immediate, qualitative data[9].

Objective: To qualitatively assess the physical state, color, and homogeneity of a **4-(Piperidin-1-yl)benzaldehyde** sample.

Methodology:

- **Preparation:** Place a small, representative sample of the compound onto a clean, dry watch glass or white weighing paper.
- **Environment:** Conduct the inspection under consistent, bright, and diffuse lighting conditions to ensure reproducibility.
- **Observation:**
 - **Against a White Background:** Observe the sample against a white background to accurately determine its color. Note any deviations from the expected white to light yellow range.
 - **Against a Black Background:** Observe the sample against a black background to detect any light-colored particulate impurities.
 - **Homogeneity:** Examine the sample for homogeneity. Note if the color is uniform or if there are specks of different colors, which would indicate a mixture.

- Form: Using a spatula, gently probe the sample to determine its form (e.g., free-flowing crystalline powder, amorphous solid, large crystals).
- Documentation: Record all observations in a laboratory notebook, comparing them to the specifications listed on the supplier's Certificate of Analysis (C of A).

Part 2: In-depth Analysis of Melting Point

Significance of the Melting Point

The melting point is the temperature range over which a solid transitions to a liquid. For a pure crystalline solid, this transition is sharp, typically occurring over a narrow range of 0.5-1.5 °C[3]. The melting point range of **4-(Piperidin-1-yl)benzaldehyde** is consistently reported as 61-65 °C[3][6].

The two most critical pieces of information derived from this analysis are:

- Identity: The agreement of the measured melting point with the established literature value serves as a key identifier for the compound[4].
- Purity: The sharpness of the melting range is a robust indicator of purity[10]. Impurities disrupt the crystal lattice, weakening the intermolecular forces and causing the substance to melt at a lower temperature and over a wider range[3][5].

Protocol for Melting Point Determination

The capillary method is the standard technique for melting point determination in most organic chemistry laboratories[1][11].

Objective: To accurately determine the melting point range of a **4-(Piperidin-1-yl)benzaldehyde** sample.

Apparatus: Digital Melting Point Apparatus, Capillary Tubes (sealed at one end).

Methodology:

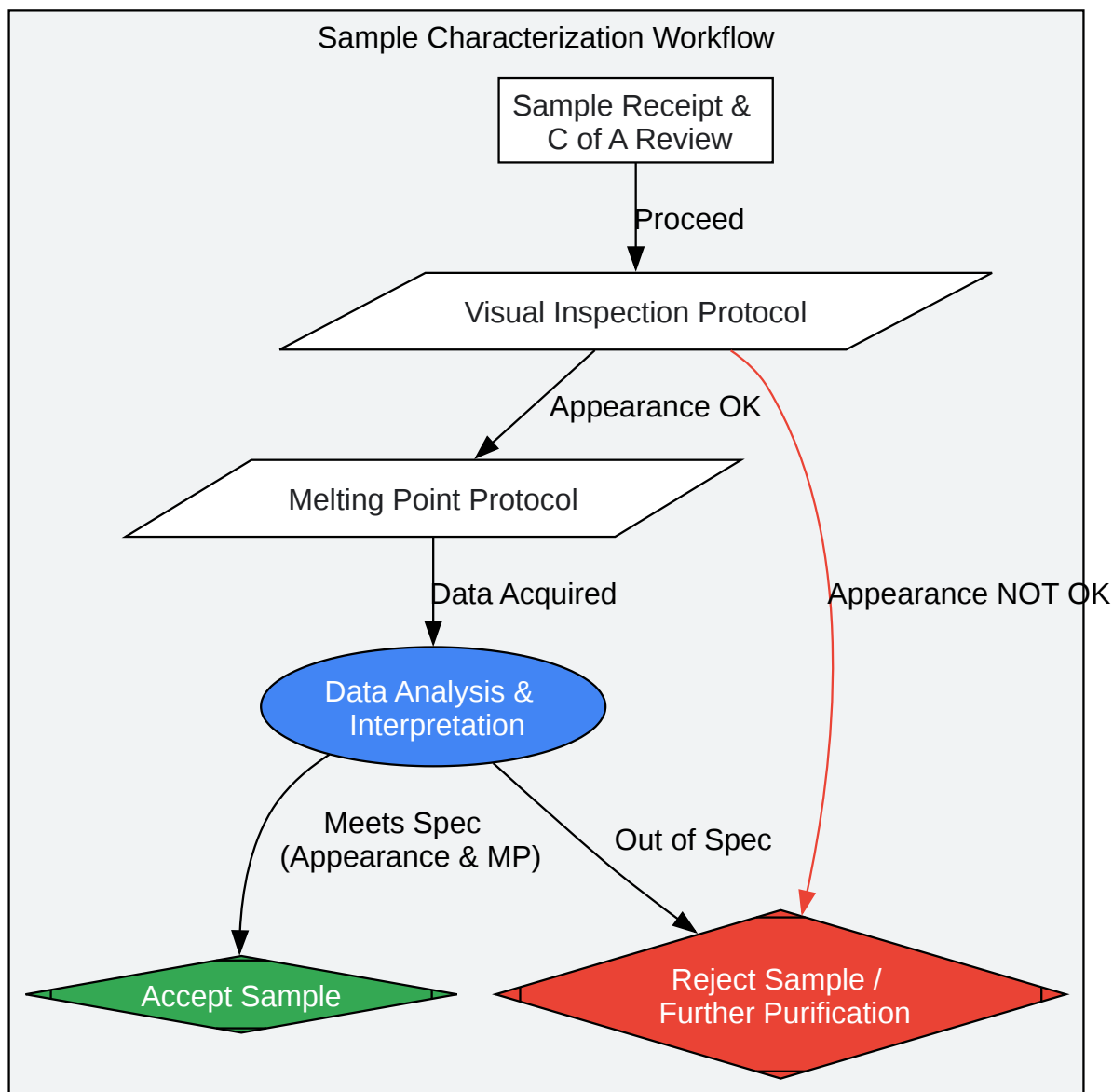
- Sample Preparation:

- Ensure the sample is completely dry and finely powdered. If necessary, gently crush any large crystals using a mortar and pestle to ensure efficient heat transfer[11][12].
- Press the open end of a capillary tube into the powder until a small amount of solid enters the tube.
- Invert the tube and tap it gently on a hard surface to pack the solid into the sealed end. The packed sample height should be 2-3 mm for an accurate reading[12].
- Instrument Calibration (Self-Validation):
 - Before analyzing the sample, confirm the apparatus's accuracy using a certified melting point standard with a known melting point close to that of the analyte (e.g., benzoic acid, M.P. ~137°C, or a standard closer to 65°C if available). This step ensures the trustworthiness of the measurement.
- Measurement - Rapid Determination (Optional):
 - If the approximate melting point is unknown, perform a rapid determination by setting a fast ramp rate (e.g., 10-20 °C/min) to quickly identify the approximate melting temperature[13]. This saves time during the precise measurement.
- Measurement - Precise Determination:
 - Set the starting temperature of the apparatus to at least 10-15 °C below the expected melting point (61 °C)[12].
 - Set a slow heating rate (ramp rate) of 1-2 °C per minute[13].
 - Rationale: A slow heating rate is critical to ensure that the temperature of the heating block, the thermometer, and the sample are all in thermal equilibrium. Heating too quickly will cause the thermometer reading to lag behind the actual sample temperature, resulting in an artificially high and broad melting range.
 - Insert the capillary tube into the apparatus.
- Data Recording:

- Record the temperature (T_1) at which the first drop of liquid appears.
- Record the temperature (T_2) at which the last crystal melts completely.
- The melting point is reported as the range $T_1 - T_2$.
- Analysis:
 - Compare the observed melting point range with the literature value (61-65 °C).
 - A sharp range (e.g., 63-64 °C) indicates high purity.
 - A broad and depressed range (e.g., 58-62 °C) suggests the presence of impurities^[4].

Part 3: Workflow and Data Interpretation

The characterization of an incoming sample of **4-(Piperidin-1-yl)benzaldehyde** should follow a logical workflow to ensure a comprehensive evaluation.



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Caption: Workflow for Physicochemical Characterization.

Interpretation:

- Acceptance Criteria: A sample is deemed acceptable for use if its appearance is within the expected range (white to light yellow solid) and its melting point is sharp, within the literature range of 61-65 °C.
- Rejection Criteria: A sample should be rejected or subjected to further purification (e.g., recrystallization) if it shows significant color deviation (e.g., dark brown), is heterogeneous, or exhibits a broad and depressed melting point range.

Conclusion

The characterization of **4-(Piperidin-1-yl)benzaldehyde** through visual inspection and melting point determination are fundamental, yet powerful, techniques for assuring its quality and suitability for research and development. A systematic approach, grounded in established protocols and a clear understanding of the underlying chemical principles, ensures that this key building block meets the stringent purity requirements for the synthesis of high-value compounds. Adherence to these guidelines provides a self-validating system that upholds scientific integrity and contributes to the reliability and reproducibility of experimental outcomes.

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